

2,2'-Dichlorobenzophenone molecular weight and formula

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Compound of Interest

Compound Name: **2,2'-Dichlorobenzophenone**

Cat. No.: **B1330681**

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Technical Guide: 2,2'-Dichlorobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2,2'-dichlorobenzophenone**, along with generalized experimental protocols for its synthesis and analysis, and a summary of its environmental fate.

Core Properties of 2,2'-Dichlorobenzophenone

2,2'-Dichlorobenzophenone is an organic compound and a derivative of benzophenone. The quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₃ H ₈ Cl ₂ O	[1]
Molecular Weight	251.10 g/mol	[1]
IUPAC Name	bis(2-chlorophenyl)methanone	[1]
CAS Number	5293-97-0	[1]

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **2,2'-dichlorobenzophenone** are not readily available in the public domain. However, based on established methods for related dichlorobenzophenone isomers, the following general procedures can be adapted.

Synthesis via Friedel-Crafts Acylation

A common method for the synthesis of dichlorobenzophenones is the Friedel-Crafts acylation. This reaction typically involves the acylation of a chlorinated benzene derivative with a benzoyl chloride in the presence of a Lewis acid catalyst.

General Protocol Outline:

- Reactant Preparation: A solution of 2-chlorobenzoyl chloride in a suitable anhydrous solvent (e.g., dichloromethane or nitrobenzene) is prepared in a reaction vessel equipped with a stirrer and a reflux condenser.
- Catalyst Addition: A Lewis acid catalyst, such as aluminum chloride (AlCl_3), is slowly added to the cooled reactant solution.
- Reaction: 2-chlorobenzene is added dropwise to the mixture. The reaction is then heated to reflux and maintained for several hours.
- Quenching: After the reaction is complete, the mixture is cooled and quenched by carefully pouring it over crushed ice and hydrochloric acid.
- Extraction and Purification: The organic layer is separated, washed with a sodium bicarbonate solution and water, and then dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure, and the crude product is purified by recrystallization or column chromatography.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

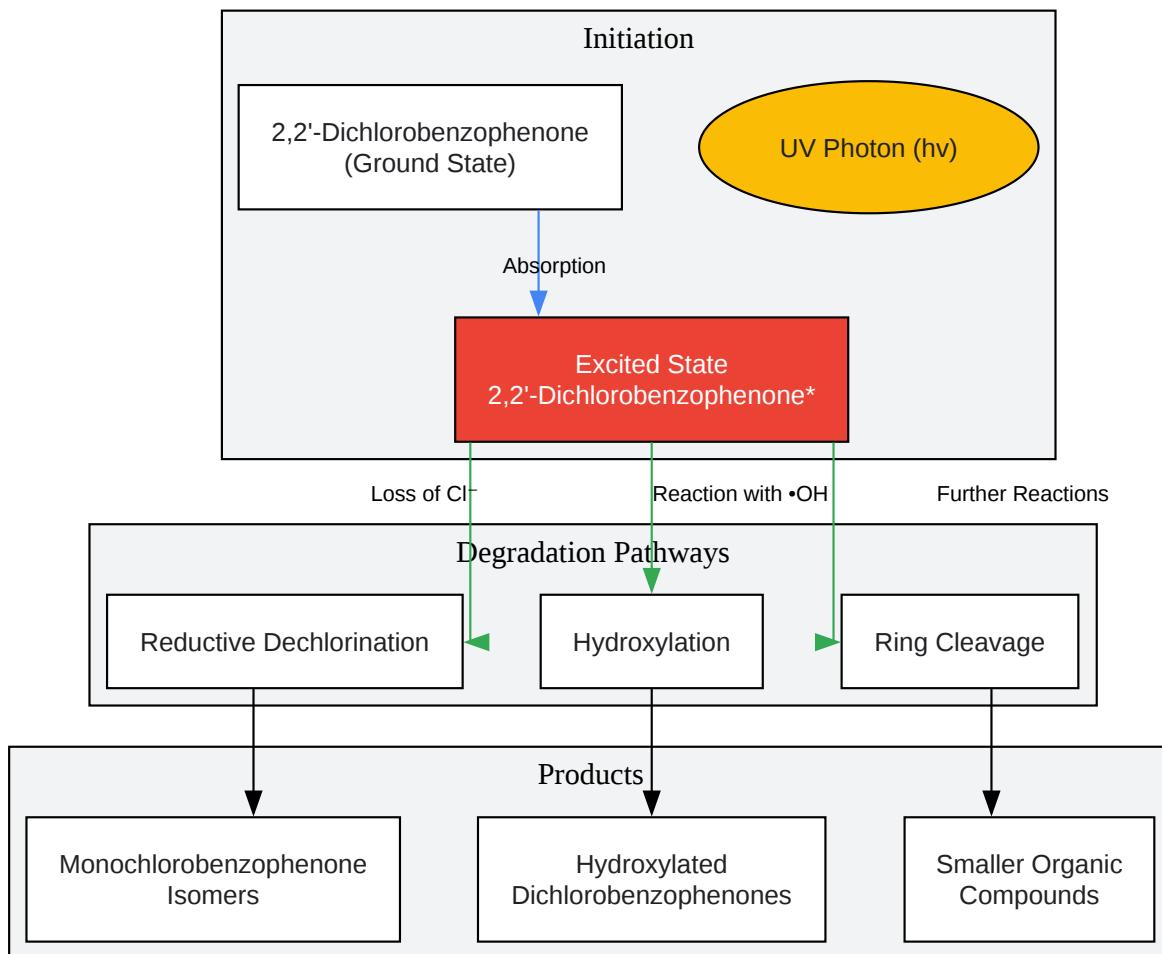
GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile organic compounds like **2,2'-dichlorobenzophenone**.

General Protocol Outline:

- Sample Preparation: A sample containing **2,2'-dichlorobenzophenone** is dissolved in a suitable organic solvent, such as hexane or dichloromethane. An internal standard may be added for quantitative analysis.
- Injection: A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., a DB-5ms or equivalent). The column temperature is programmed to increase over time to separate the components of the mixture based on their boiling points and interactions with the stationary phase.
- Mass Spectrometry Detection: As the separated components elute from the GC column, they enter the mass spectrometer. They are ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio.
- Data Analysis: The resulting mass spectrum provides a molecular fingerprint that can be used to identify **2,2'-dichlorobenzophenone** by comparing it to a spectral library. The retention time from the chromatogram further aids in identification.

Environmental Fate: Photochemical Degradation

Dichlorobenzophenones are subject to photochemical degradation in the environment, a process initiated by the absorption of ultraviolet (UV) radiation. This process is a key factor in their environmental persistence.



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Caption: Logical workflow of the photochemical degradation of **2,2'-Dichlorobenzophenone**.

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References

- 1. 2,2'-Dichlorobenzophenone | C13H8Cl2O | CID 347097 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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